

Dimethyl Sulfoxide (DMSO): A Comprehensive Technical Guide for Researchers

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Compound of Interest					
Compound Name:	Dimethyl sulfoxide				
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Dimethyl sulfoxide ((CH₃)₂SO), commonly known as DMSO, is a highly versatile and widely utilized organosulfur compound in the realms of organic chemistry, pharmacology, and cell biology.[1] Its unique combination of physical and chemical properties establishes it as a superior polar aprotic solvent, capable of dissolving a vast array of polar and nonpolar compounds.[1][2] This technical guide provides an in-depth exploration of DMSO's core attributes, its applications in pivotal organic reactions, and detailed experimental protocols for its use.

Core Physicochemical Properties of DMSO

DMSO's efficacy as a solvent is rooted in its molecular structure. The sulfur-oxygen double bond creates a strong dipole moment, with the oxygen atom bearing a partial negative charge and the sulfur atom a partial positive charge. This polarity allows it to effectively solvate cations. However, the bulky methyl groups sterically hinder the solvation of anions, leaving them "naked" and highly reactive in solution. This characteristic is a cornerstone of its utility in promoting various chemical transformations.[2][3]

Table 1: Physical and Chemical Properties of **Dimethyl Sulfoxide** (DMSO)



Property	Value	Reference
Chemical Formula	(CH ₃) ₂ SO	[1]
Molar Mass	78.13 g/mol	[4]
Appearance	Colorless liquid	[4][5]
Odor	Odorless (pure), Garlic-like (technical grade)	[1][5]
Density	1.1004 g/cm3 (at 20 °C)	[5]
Melting Point	18.5 - 19 °C (65.3 - 66.2 °F)	[4][6]
Boiling Point	189 °C (372 °F)	[1][4]
Flash Point (Closed Cup)	89 °C (192 °F)	[6]
Dielectric Constant	47	[7]
Dynamic Viscosity	1.996 mPa⋅s (at 25 °C)	[8]
Solubility in Water	Miscible	[1][5]
рКа	35	[5]

DMSO is miscible with a wide range of organic solvents, including alcohols, esters, and ketones, but is immiscible with alkanes.[5] Its high boiling point makes it suitable for reactions requiring elevated temperatures, though it can be challenging to remove from a reaction mixture by evaporation.[2][4] It is also notably hygroscopic, readily absorbing moisture from the atmosphere.

Table 2: Comparison of Physicochemical Properties of Common Solvents



Solvent	Formula	Boiling Point (°C)	Dielectric Constant	Classification
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	189	47	Polar Aprotic
Water	H ₂ O	100	80.1	Polar Protic
Methanol	CH ₄ O	65	32.7	Polar Protic
Ethanol	C ₂ H ₆ O	78	24.6	Polar Protic
Acetone	СзН6О	56	20.7	Polar Aprotic
Acetonitrile (ACN)	C2H3N	82	37.5	Polar Aprotic
N,N- Dimethylformami de (DMF)	C3H7NO	153	36.7	Polar Aprotic
Tetrahydrofuran (THF)	C4H8O	66	7.5	Polar Aprotic (Borderline)
Hexane	C ₆ H ₁₄	69	1.9	Nonpolar

Data sourced from multiple references.[7][9][10]

Applications in Organic Synthesis

DMSO's distinct properties make it an ideal solvent for a variety of organic reactions, often leading to increased reaction rates and higher yields.

Nucleophilic Substitution (S_n2) Reactions

In S_n2 reactions, the rate is highly dependent on the nucleophilicity of the attacking species. Polar aprotic solvents like DMSO are particularly effective at accelerating these reactions.[11] [12] By solvating the cation of a salt but leaving the anion (the nucleophile) relatively unsolvated and "free," DMSO enhances the anion's nucleophilicity.[3][13] This is in stark contrast to polar protic solvents (like water or alcohols), which form strong hydrogen bonds with

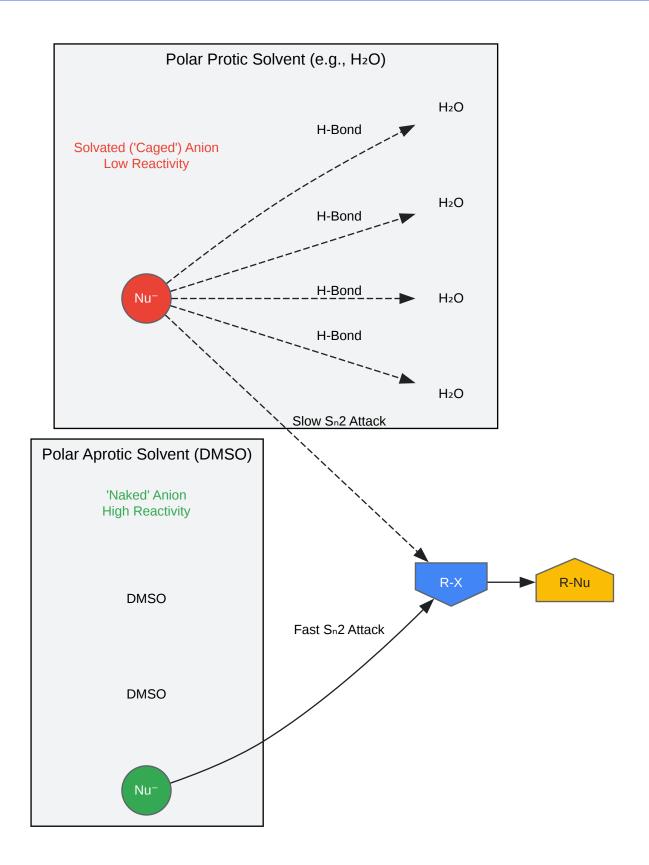




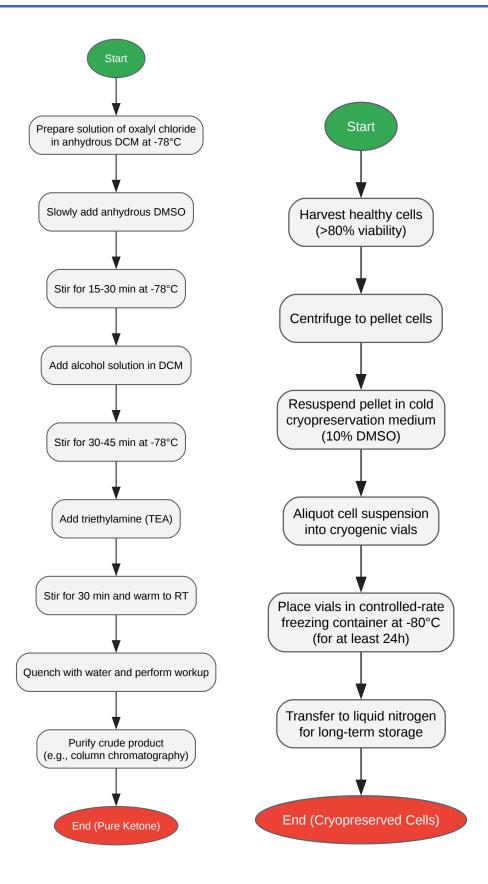


the anion, creating a solvent cage that hinders its ability to attack the electrophilic center.[12] [14]









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